

# Application Notes and Protocols for the Analysis of Disperse Red 59

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Disperse Red 59

Cat. No.: B091644

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## Introduction: The Analytical Imperative for Disperse Red 59

**Disperse Red 59** (C.I. 62030; CAS 17869-10-2) is a synthetic anthraquinone dye valued for its brilliant bluish-red hue in the dyeing of hydrophobic fibers, particularly polyester.[1][2] Its molecular structure, 1-amino-4-hydroxy-2-(2-methoxyethoxy)anthracene-9,10-dione, imparts its characteristic color and dyeing properties.[1] Given its prevalence in textiles and other consumer goods, rigorous analytical control is paramount to ensure product quality, consistency, and safety. Impurities or incorrect concentrations can significantly impact the final product's color fastness and may pose toxicological risks.

This guide provides a detailed framework for the accurate and reliable analysis of **Disperse Red 59**, targeting researchers, quality control analysts, and formulation scientists. It emphasizes the foundational principles of analytical integrity, grounded in the proper use of reference materials and validated methodologies.

## The Cornerstone of Accurate Analysis: Reference Materials

The validity of any quantitative analysis hinges on the quality of the reference material used for calibration. For **Disperse Red 59**, a well-characterized analytical standard is essential for establishing a reliable benchmark for identity, purity, and concentration measurements.

### Types of Reference Materials:

- **Certified Reference Material (CRM):** The gold standard for analytical testing. A CRM for **Disperse Red 59** would be produced by a manufacturer accredited to ISO 17034, which guarantees the material's certified value, uncertainty, and traceability.[3][4] While a specific ISO 17034 CRM for **Disperse Red 59** may not be readily available, it is crucial to seek out suppliers who can provide comprehensive documentation on the material's characterization.
- **Analytical Standard:** A high-purity substance intended for analytical use. If a CRM is unavailable, an analytical standard with a detailed Certificate of Analysis (CoA) from a reputable supplier is a viable alternative. The CoA should specify the purity, method of analysis (e.g., HPLC, NMR), and storage conditions.

### Qualification of a Reference Standard:

In the absence of a readily available ISO 17034 CRM, laboratories should perform an in-house qualification of the analytical standard. This involves:

- **Identity Confirmation:** Using techniques like Mass Spectrometry (MS) or Fourier-Transform Infrared (FTIR) spectroscopy to confirm the chemical structure.
- **Purity Assessment:** Employing a high-resolution method, such as HPLC with a photodiode array (PDA) detector, to determine the purity and identify any potential impurities.
- **Content Assignment:** Determining the exact content of the analyte in the standard material, often through a mass balance approach or by comparison to another well-characterized lot.

Sourcing from established chemical suppliers who provide detailed product documentation is the first critical step in ensuring the quality of your analytical results.

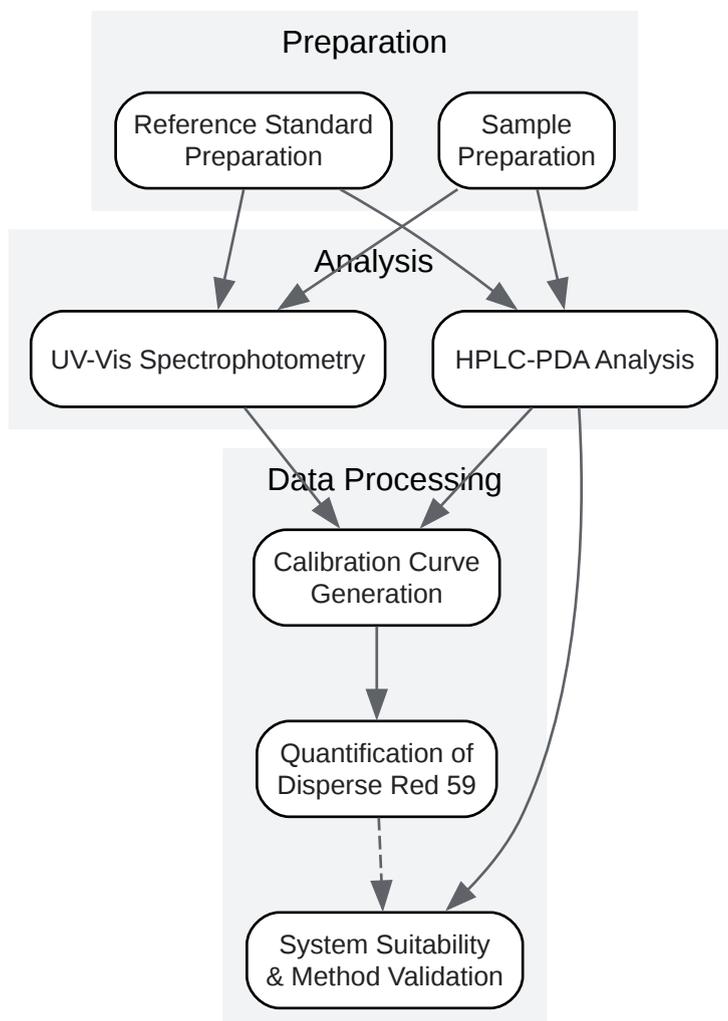
## Table 1: Chemical and Physical Properties of Disperse Red 59

Property	Value	Source(s)
Chemical Name	1-amino-4-hydroxy-2-(2-methoxyethoxy)anthracene-9,10-dione	[1]
CAS Number	17869-10-2	[1]
Molecular Formula	C <sub>17</sub> H <sub>15</sub> NO <sub>5</sub>	[2]
Molecular Weight	313.3 g/mol	[2]
Molecular Structure	Anthraquinone	[1]
Appearance	Varies, typically a powder	
Solubility	Low in water; soluble in some organic solvents	[5]

## Analytical Workflow for Disperse Red 59

A systematic approach is crucial for the successful analysis of **Disperse Red 59**. The following workflow outlines the key stages from sample receipt to final data interpretation.

Figure 1: General Analytical Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols for the Analysis of Disperse Red 59]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091644#analytical-standards-and-reference-materials-for-disperse-red-59>]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)